

Metaflumizone-d4: A Technical Safety and Handling Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Metaflumizone-d4

Cat. No.: B12408082

[Get Quote](#)

Disclaimer: This document provides a summary of safety and handling information for **metaflumizone-d4**. It is intended for use by researchers, scientists, and drug development professionals. All laboratory work should be conducted in accordance with institutional safety policies and procedures. The toxicological and ecotoxicological data presented are for the non-deuterated form, metaflumizone, and are considered representative for its deuterated analogue, **metaflumizone-d4**, as minor isotopic substitution is not expected to significantly alter its hazardous properties.

Chemical and Physical Properties

Metaflumizone-d4 is the deuterated form of Metaflumizone, a semicarbazone insecticide. The following table summarizes its key chemical and physical properties.

Property	Value	Source(s)
Chemical Name	(E)-2-(2-(4-cyanophenyl-2,3,5,6-d4)-1-(3-(trifluoromethyl)phenyl)ethylidene)-N-(4-(trifluoromethoxy)phenyl)hydrazine-1-carboxamide	[1]
CAS Number	852403-68-0 (non-labelled)	[2]
Molecular Formula	C ₂₄ H ₁₂ D ₄ F ₆ N ₄ O ₂	[1]
Molecular Weight	510.43 g/mol	[1][2]
Appearance	White to off-white solid	[1]
Solubility	Low aqueous solubility	[3][4]
Vapor Pressure	Non-volatile	[3][4]
Log P (Octanol/Water Partition Coefficient)	6.2	[5]

Toxicological Data

The toxicological profile of metaflumizone indicates low acute toxicity. The primary concerns are related to potential effects from prolonged or repeated exposure.

Mammalian Toxicity

Test	Species	Route	Value	Source(s)
Acute Oral LD ₅₀	Rat	Oral	> 5000 mg/kg bw	[6]
Acute Dermal LD ₅₀	Rat	Dermal	> 5000 mg/kg bw	[6]
Acute Inhalation LC ₅₀	Rat	Inhalation	> 5.2 mg/L (4h)	[6]
Skin Irritation	Rabbit	Dermal	Non-irritant	[6]
Eye Irritation	Rabbit	Ocular	Non- to slightly irritating	[6]
Skin Sensitization	Guinea Pig	Dermal	Not a sensitizer	[6]

Chronic Toxicity and Other Endpoints

Study Type	Species	NOAEL	LOAEL	Key Findings	Source(s)
Chronic Toxicity (1-year)	Dog	12 mg/kg bw/day	30 mg/kg bw/day	Reduced general health, ataxia, salivation, changes in blood parameters.	[6]
Reproductive Toxicity (2-generation)	Rat	20 mg/kg bw/day (systemic toxicity in parents and offspring)	50 mg/kg bw/day (effects on fertility)	Poor maternal health and improper nursing behavior at higher doses.	[6]
Developmental Toxicity	Rabbit	100 mg/kg bw/day	300 mg/kg bw/day	Developmental effects (absent subclavian artery) observed at doses causing severe maternal toxicity.	[6]
Carcinogenicity	Mouse, Rat	-	-	No evidence of carcinogenicity.	[6]

Genotoxicity	-	-	-	No evidence of genotoxicity. [6]
--------------	---	---	---	----------------------------------

Ecotoxicological Data

Metaflumizone is recognized as being very toxic to aquatic life with long-lasting effects.

Test	Species	Duration	Value	Source(s)
Acute Contact LD ₅₀	Honeybee (Apis mellifera)	48 hours	> 100 µ g/bee	This indicates low acute contact toxicity to honeybees.
Acute Oral LD ₅₀	Honeybee (Apis mellifera)	48 hours	> 100 µ g/bee	This indicates low acute oral toxicity to honeybees.
Acute Toxicity	Rainbow Trout (Oncorhynchus mykiss)	96 hours	LC ₅₀ data not available in the provided search results. The substance is classified as very toxic to aquatic life.	
Acute Toxicity	Daphnia magna	48 hours	EC ₅₀ data not available in the provided search results. The substance is classified as very toxic to aquatic life.	

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not publicly available in the provided search results. However, these studies are typically conducted by certified laboratories following internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD) or the U.S. Environmental Protection Agency (EPA) Office of Chemical Safety and Pollution Prevention (OCSPP).

A general description of the likely methodologies is provided below:

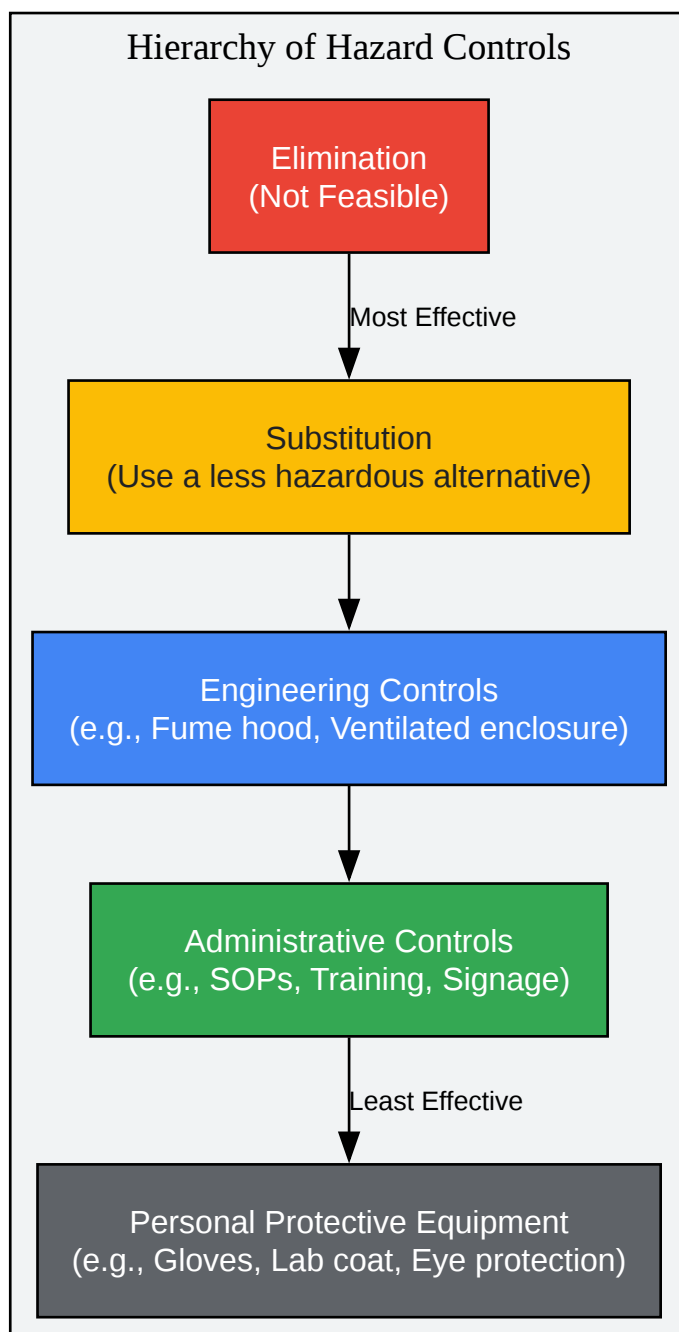
- **Acute Oral Toxicity (LD₅₀):** Studies would likely follow OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), 423 (Acute Oral Toxicity - Acute Toxic Class Method), or 425 (Acute Oral Toxicity: Up-and-Down Procedure). These methods involve administering the substance to a small number of animals (typically rats) at one or more fixed dose levels and observing them for a set period (e.g., 14 days) for signs of toxicity and mortality.
- **Acute Dermal Toxicity (LD₅₀):** These studies would generally adhere to OECD Test Guideline 402. The substance is applied to a shaved area of the skin of the test animals (e.g., rats or rabbits) and covered with a porous gauze dressing for 24 hours. Animals are then observed for signs of toxicity and mortality.
- **Acute Inhalation Toxicity (LC₅₀):** Conducted in accordance with OECD Test Guideline 403, this involves exposing animals (usually rats) to the substance as a vapor, aerosol, or dust in an inhalation chamber for a specified period (typically 4 hours). Observations for toxicity and mortality follow.
- **Chronic Toxicity Studies:** Long-term studies, such as the 1-year dog study, would follow guidelines like OECD Test Guideline 452. These involve repeated daily administration of the substance in the diet or via capsule for an extended period to assess the cumulative effects and determine the No-Observed-Adverse-Effect-Level (NOAEL).
- **Reproductive and Developmental Toxicity:** Two-generation studies in rats are typically performed according to OECD Test Guideline 416, while prenatal developmental toxicity studies in rabbits follow OECD Test Guideline 414. These studies are designed to evaluate potential adverse effects on parental reproductive function and on the development of offspring.

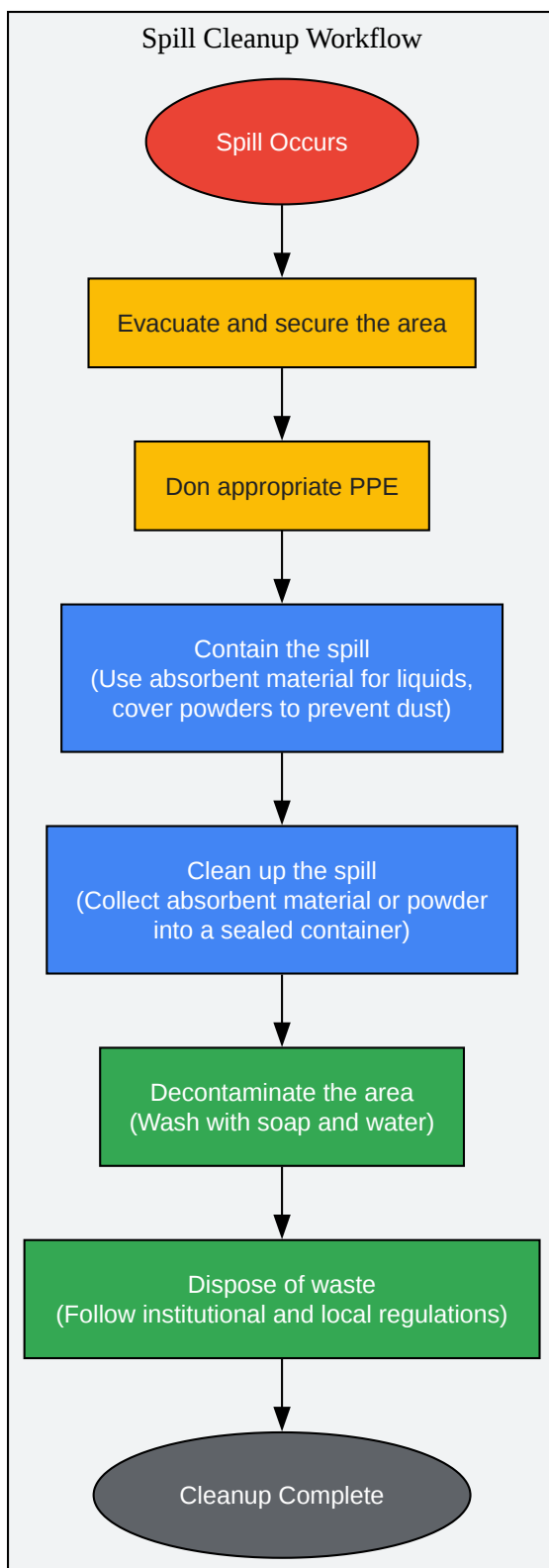
- Ecotoxicity Studies: Aquatic toxicity tests would be based on guidelines such as OECD 203 (Fish, Acute Toxicity Test) and OECD 202 (Daphnia sp. Acute Immobilisation Test). Honeybee toxicity testing would follow guidelines like OECD 213 (Honeybees, Acute Oral Toxicity Test) and OECD 214 (Honeybees, Acute Contact Toxicity Test).

Handling Precautions and Safety Recommendations

Hazard Identification and Control

The primary hazards associated with **metaflumizone-d4** are related to its potential for causing organ damage through prolonged or repeated exposure and its high toxicity to aquatic environments. The following diagram illustrates the hierarchy of controls to minimize exposure.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Metaflumizone-d4 | CymitQuimica [cymitquimica.com]
- 2. tlcstandards.com [tlcstandards.com]
- 3. Metaflumizone (Ref: BAS 320I) [sitem.herts.ac.uk]
- 4. Metaflumizone (Ref: BAS 320I) [sitem.herts.ac.uk]
- 5. Metaflumizone | C₂₄H₁₆F₆N₄O₂ | CID 11614934 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fao.org [fao.org]
- To cite this document: BenchChem. [Metaflumizone-d4: A Technical Safety and Handling Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12408082#metaflumizone-d4-safety-data-sheet-and-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com